

Application Notes and Protocols: Synthesis of Neopentyl Glycol Diacrylate for UV Curing

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Compound of Interest

Compound Name: Neopentyl glycol

Cat. No.: B033123

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Introduction

Neopentyl Glycol Diacrylate (NPGDA) is a difunctional acrylic monomer widely utilized in ultraviolet (UV) curing applications. Its chemical structure, featuring a **neopentyl glycol** backbone with two acrylate functional groups, imparts desirable properties to UV-curable formulations. These include low viscosity, high reactivity, and the ability to form highly cross-linked, durable polymer networks upon exposure to UV radiation.[1][2] NPGDA serves as a reactive diluent, reducing the viscosity of formulations for improved application and handling, while also participating in the polymerization process to enhance the final properties of the cured material.[2] Its incorporation into coatings, inks, and adhesives leads to excellent hardness, chemical resistance, and rapid curing speeds.[3]

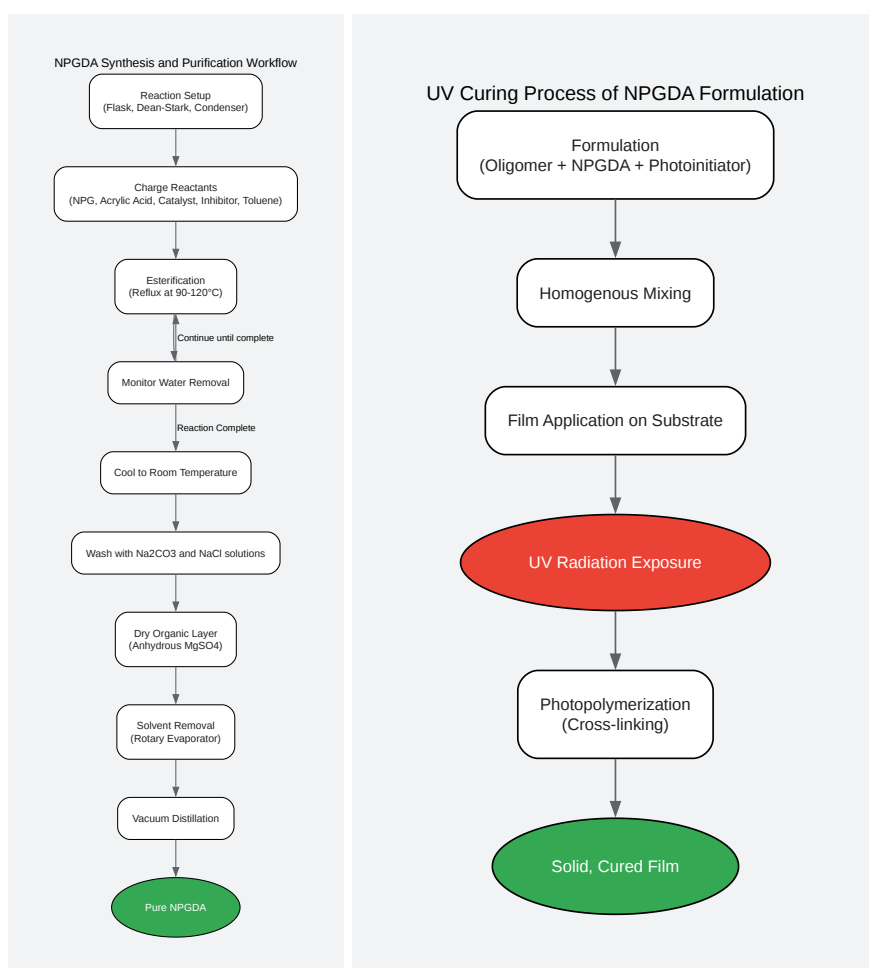
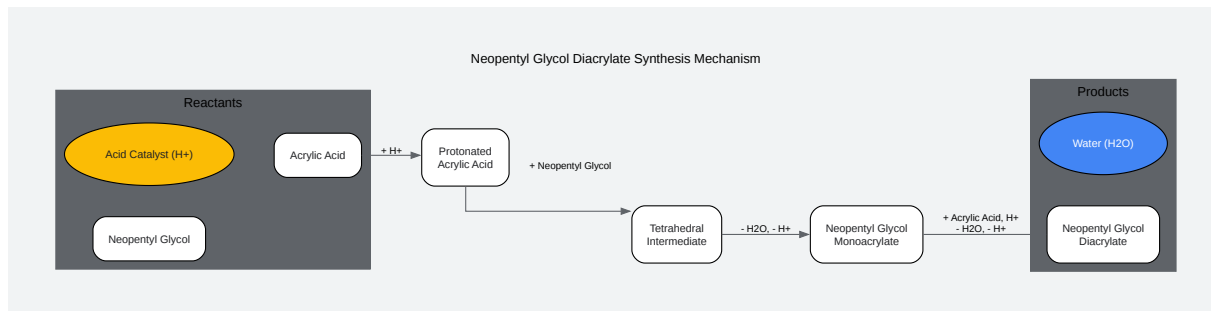
Synthesis of Neopentyl Glycol Diacrylate

Reaction Principle

The primary industrial method for synthesizing **neopentyl glycol** diacrylate is the direct esterification of **neopentyl glycol** (NPG) with acrylic acid.[1] This reaction is typically catalyzed by a strong acid and involves the removal of water as a byproduct to drive the equilibrium towards the formation of the diacrylate ester. To prevent the premature polymerization of the acrylate groups, a polymerization inhibitor is also added to the reaction mixture.

Reaction Mechanism

The esterification of **neopentyl glycol** with acrylic acid follows a nucleophilic acyl substitution mechanism. The process is initiated by the protonation of the carbonyl oxygen of acrylic acid by the acid catalyst, which increases the electrophilicity of the carbonyl carbon. Subsequently, the hydroxyl groups of **neopentyl glycol** act as nucleophiles, attacking the activated carbonyl carbon to form a tetrahedral intermediate. This intermediate then eliminates a molecule of water to yield the ester and regenerate the acid catalyst. This process occurs sequentially for both hydroxyl groups of the **neopentyl glycol** to form the final diacrylate product.



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References

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